

Spectral Characterization of 2,6-Dimethylisonicotinonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dimethylisonicotinonitrile

CAS No.: 39965-81-6

Cat. No.: B109327

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Introduction

2,6-Dimethylisonicotinonitrile, also known as 2,6-dimethyl-4-cyanopyridine, is a substituted pyridine derivative with significant potential as a building block in the synthesis of pharmaceuticals and agrochemicals.[1] Its molecular structure, featuring a pyridine core with methyl groups at the 2 and 6 positions and a cyano group at the 4-position, imparts a unique combination of stability and reactivity.[2] For researchers in drug discovery and materials science, a thorough understanding of its spectral properties is paramount for structure verification, purity assessment, and reaction monitoring.

This in-depth technical guide provides a comprehensive spectral characterization of **2,6-Dimethylisonicotinonitrile**. In the absence of publicly available experimental spectra for this specific compound, this guide synthesizes a predictive analysis based on established spectroscopic principles and data from closely related structural analogs. Every protocol and interpretation is designed to be a self-validating system, grounded in authoritative data to ensure the highest degree of scientific integrity.

Molecular Structure and Properties:

- Molecular Formula: $C_8H_8N_2$ [\[3\]](#)
- Molecular Weight: 132.16 g/mol [\[3\]](#)
- Appearance: Typically a yellow or white solid[\[1\]](#)
- CAS Number: 39965-81-6[\[3\]](#)

Below is the chemical structure of **2,6-Dimethylisonicotinonitrile** with IUPAC numbering for NMR assignment purposes.

Caption: Molecular structure of **2,6-Dimethylisonicotinonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The predicted spectra below are based on the known chemical shifts of 2,6-lutidine (2,6-dimethylpyridine) and 4-cyanopyridine, providing a robust model for the target molecule.[\[4\]](#)

1H NMR Spectroscopy

Causality of Predicted Chemical Shifts: The proton NMR spectrum is expected to be simple and highly symmetrical. The two methyl groups at C2 and C6 are chemically equivalent, as are the two aromatic protons at C3 and C5. The chemical shifts are influenced by the electron-withdrawing nature of the pyridine nitrogen and the cyano group. The protons on the pyridine ring are expected to be downfield from those in benzene due to the deshielding effect of the nitrogen atom. The cyano group at the 4-position will further deshield the adjacent protons at C3 and C5.

Predicted Signal	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
1	~2.6	Singlet	6H	C7-H, C8-H	Methyl protons adjacent to the pyridine nitrogen. Shift is based on 2,6-lutidine (~2.5 ppm).
2	~7.5 - 7.8	Singlet	2H	C3-H, C5-H	Aromatic protons. Deshielded by the nitrogen and the electron-withdrawing cyano group. The symmetrical substitution pattern results in a singlet. The chemical shift of the corresponding protons in 4-cyanopyridine is ~7.99 ppm. [4]

Experimental Protocol: ^1H NMR

- Sample Preparation: Dissolve 5-10 mg of **2,6-Dimethylisonicotinonitrile** in ~0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.[5]
- Referencing: Tetramethylsilane (TMS) is typically used as an internal standard ($\delta = 0.00$ ppm).[5]
- Instrument Parameters:
 - Spectrometer: 400 MHz or higher for good resolution.
 - Pulse Program: Standard single-pulse sequence.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-5 seconds.
 - Number of Scans: 8-16, depending on sample concentration.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID).

¹³C NMR Spectroscopy

Causality of Predicted Chemical Shifts: The ¹³C NMR spectrum will also reflect the molecule's symmetry. We expect to see five distinct signals: one for the two equivalent methyl carbons, one for the two equivalent aromatic C-H carbons (C3/C5), one for the two equivalent quaternary carbons bearing the methyl groups (C2/C6), one for the quaternary carbon attached to the cyano group (C4), and one for the cyano carbon itself. The chemical shifts are influenced by hybridization and electron density. The pyridine ring carbons will appear in the aromatic region, with the nitrogen-adjacent carbons (C2/C6) being the most downfield. The nitrile carbon is characteristically found in the 115-125 ppm range.[6]

Predicted Signal	Chemical Shift (δ , ppm)	Assignment	Rationale
1	~24	C7, C8	Methyl carbons. Based on the value for 2,6-lutidine (~24.5 ppm).
2	~117	C9 (CN)	Nitrile carbon. Typically appears in this region.[6]
3	~122	C3, C5	Aromatic methine carbons. The value is estimated from 4-cyanopyridine (~123.9 ppm for C3/C5).[7]
4	~135	C4	Aromatic quaternary carbon attached to the nitrile. Expected to be significantly deshielded.
5	~159	C2, C6	Aromatic quaternary carbons adjacent to nitrogen. Based on the value for 2,6-lutidine (~157 ppm).

Experimental Protocol: ^{13}C NMR

- **Sample Preparation:** Use the same sample prepared for ^1H NMR. A higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ^{13}C .
- **Referencing:** The solvent signal is typically used as a reference (e.g., CDCl_3 at $\delta = 77.16$ ppm).[5]
- **Instrument Parameters:**

- Spectrometer: 100 MHz or higher.
- Pulse Program: Standard proton-decoupled pulse sequence.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2 seconds.
- Number of Scans: 512-2048 or more, as ^{13}C is much less sensitive than ^1H .
- Data Processing: Apply Fourier transformation with an exponential window function, followed by phase and baseline correction.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is an essential technique for identifying functional groups. The spectrum of **2,6-Dimethylisonicotinonitrile** will be dominated by vibrations characteristic of the substituted pyridine ring and the nitrile group.

Causality of Predicted Vibrational Frequencies: The key diagnostic peak will be the $\text{C}\equiv\text{N}$ stretch, which is typically a sharp and strong absorption. Aromatic C-H and C-C stretching vibrations from the pyridine ring will also be prominent. The C-H stretches from the methyl groups will appear in the aliphatic region.

Predicted Absorption (cm ⁻¹)	Intensity	Assignment	Rationale
3100 - 3000	Medium-Weak	Aromatic C-H Stretch	Characteristic for sp ² C-H bonds on the pyridine ring.
2980 - 2850	Medium	Aliphatic C-H Stretch	Symmetric and asymmetric stretching of the methyl groups.
2240 - 2220	Strong, Sharp	C≡N Nitrile Stretch	This is a highly diagnostic peak for the nitrile functional group.[8]
1600 - 1580	Medium-Strong	Aromatic C=C/C=N Stretch	Ring stretching vibrations of the pyridine core.
1500 - 1400	Medium	Aromatic C=C/C=N Stretch & CH ₃ Bending	Further ring vibrations and methyl group scissoring/bending.

Experimental Protocol: FT-IR

- Sample Preparation (Solid):
 - KBr Pellet: Mix ~1 mg of the sample with ~100 mg of dry KBr powder. Grind the mixture thoroughly and press it into a transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition:
 - Collect a background spectrum of the empty sample compartment (or clean ATR crystal).
 - Place the sample in the instrument and collect the sample spectrum.

- Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over the range of 4000-400 cm^{-1} .
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.

Predicted Fragmentation Pattern: Electron Ionization (EI) is a common technique that will cause fragmentation. The molecular ion peak (M^+) is expected to be prominent. Key fragmentation pathways would involve the loss of a methyl radical ($\text{CH}_3\bullet$) or the loss of hydrogen cyanide (HCN).

m/z Value	Predicted Identity	Rationale
132	$[\text{C}_8\text{H}_8\text{N}_2]^+\bullet$ (M^+)	Molecular Ion Peak. Corresponds to the molecular weight of the compound.
117	$[\text{M} - \text{CH}_3]^+$	Loss of a methyl radical from the molecular ion, forming a stable pyridinium-type cation. This is expected to be a significant fragment.
105	$[\text{M} - \text{HCN}]^+\bullet$	Loss of neutral hydrogen cyanide from the molecular ion.
90	$[\text{M} - \text{CH}_3 - \text{HCN}]^+\bullet$	Subsequent loss of HCN from the $[\text{M} - \text{CH}_3]^+$ fragment.

Experimental Protocol: Mass Spectrometry (EI-MS)

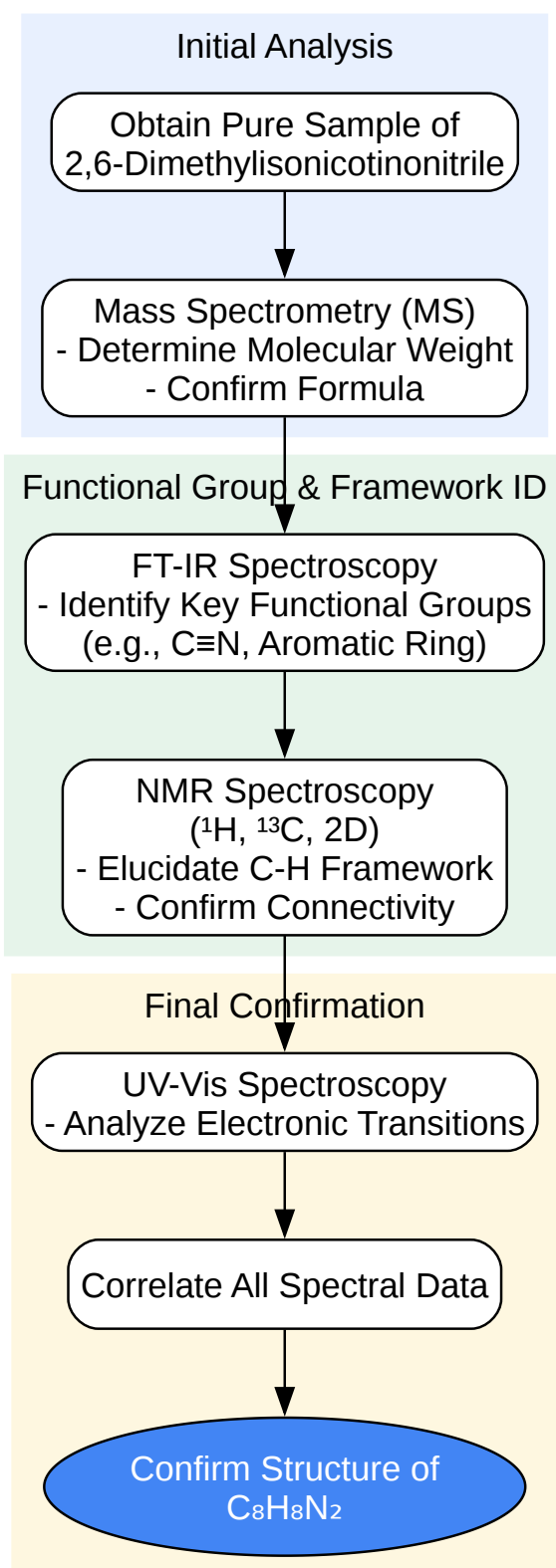
- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by Gas Chromatography

(GC-MS).

- Ionization: Use a standard electron ionization source with an energy of 70 eV.
- Mass Analysis: Scan a mass range (e.g., m/z 40-300) using a quadrupole or time-of-flight (TOF) analyzer.
- Data Analysis: Identify the molecular ion peak and analyze the major fragment ions to confirm the structure. Compare the isotopic pattern of the molecular ion with the theoretical pattern for $C_8H_8N_2$.

Workflow and Visualization

A systematic approach is crucial for the complete and accurate spectral characterization of a novel or uncharacterized compound.



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Caption: General workflow for spectral characterization.

Conclusion

This technical guide provides a detailed, predictive spectral characterization of **2,6-Dimethylisonicotinonitrile** based on established principles and data from analogous compounds. The predicted ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectra, along with the detailed experimental protocols, offer a robust framework for researchers and scientists to identify and characterize this versatile chemical intermediate. By understanding the causality behind the spectral features, professionals in drug development and chemical synthesis can confidently utilize this compound in their research endeavors, ensuring both purity and structural integrity.

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